

N-Hexadecylaniline: A Versatile Building Block for Advanced Materials

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *N-hexadecylaniline*

Cat. No.: *B6355271*

[Get Quote](#)

An In-depth Technical Guide for Researchers and Material Scientists

N-hexadecylaniline, a substituted aniline featuring a long C16 alkyl chain, is emerging as a highly versatile molecule in material science. Its unique amphiphilic nature, combining a hydrophilic aniline head with a hydrophobic hexadecyl tail, unlocks a wide array of potential applications, ranging from self-assembling liquid crystals and processable conductive polymers to effective corrosion inhibitors and building blocks for nanomaterials. This technical guide provides a comprehensive overview of the material science applications of **N-hexadecylaniline**, complete with experimental protocols and quantitative data to facilitate further research and development in this exciting field.

Physicochemical Properties of N-Hexadecylaniline

N-hexadecylaniline is a waxy solid at room temperature with a melting point in the range of 53-56 °C.^[1] Its long alkyl chain renders it highly soluble in nonpolar organic solvents, while the aniline moiety provides a site for chemical reactions and interactions with polar surfaces.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₂₂ H ₃₉ N | [1] |
| Molecular Weight | 317.55 g/mol | [2] |
| Melting Point | 53-56 °C | [1] |
| Boiling Point | 254-255 °C (at 15 mmHg) | [1] |
| Appearance | Colorless to pale yellow liquid or solid | [1] |

Synthesis of N-Hexadecylaniline

N-hexadecylaniline is typically synthesized via a nucleophilic substitution reaction between aniline and a 16-carbon alkyl halide, such as 1-bromohexadecane. The reaction is generally carried out in the presence of a base to neutralize the hydrohalic acid byproduct.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of critical micelle concentration [bio-protocol.org]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [N-Hexadecylaniline: A Versatile Building Block for Advanced Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6355271#potential-applications-of-n-hexadecylaniline-in-material-science]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com